

# GNE-555: A Technical Guide to a Potent and Selective mTOR Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GNE-555

Cat. No.: B1150082

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## Abstract

**GNE-555** is a highly potent, selective, and metabolically stable small molecule inhibitor of the mammalian target of rapamycin (mTOR). Developed as a promising candidate for cancer therapy, **GNE-555** exhibits significant antiproliferative activity against various cancer cell lines. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **GNE-555**. It includes detailed experimental methodologies for key assays and visual representations of the mTOR signaling pathway and relevant experimental workflows to support further research and development.

## Chemical Structure and Physicochemical Properties

**GNE-555** is a pyrimidoaminotropane-based compound designed to overcome the limitations of earlier mTOR inhibitors, such as time-dependent inhibition of cytochrome P450 3A4 (CYP3A4). Its unique structure contributes to its high potency, selectivity, and favorable pharmacokinetic profile.

## Chemical Structure

IUPAC Name: N-(4-(2-((1R,5S)-8-oxa-3-azabicyclo[3.2.1]octan-3-yl)-7-((S)-3-methylmorpholino)pyrimido[4,5-d]pyrimidin-4-yl)phenyl)acetamide

Chemical Formula:  $C_{26}H_{34}N_6O_3$ <sup>[1]</sup>

Molecular Weight: 478.59 g/mol [1]

CAS Number: 1428902-71-9[1]

## Physicochemical Properties

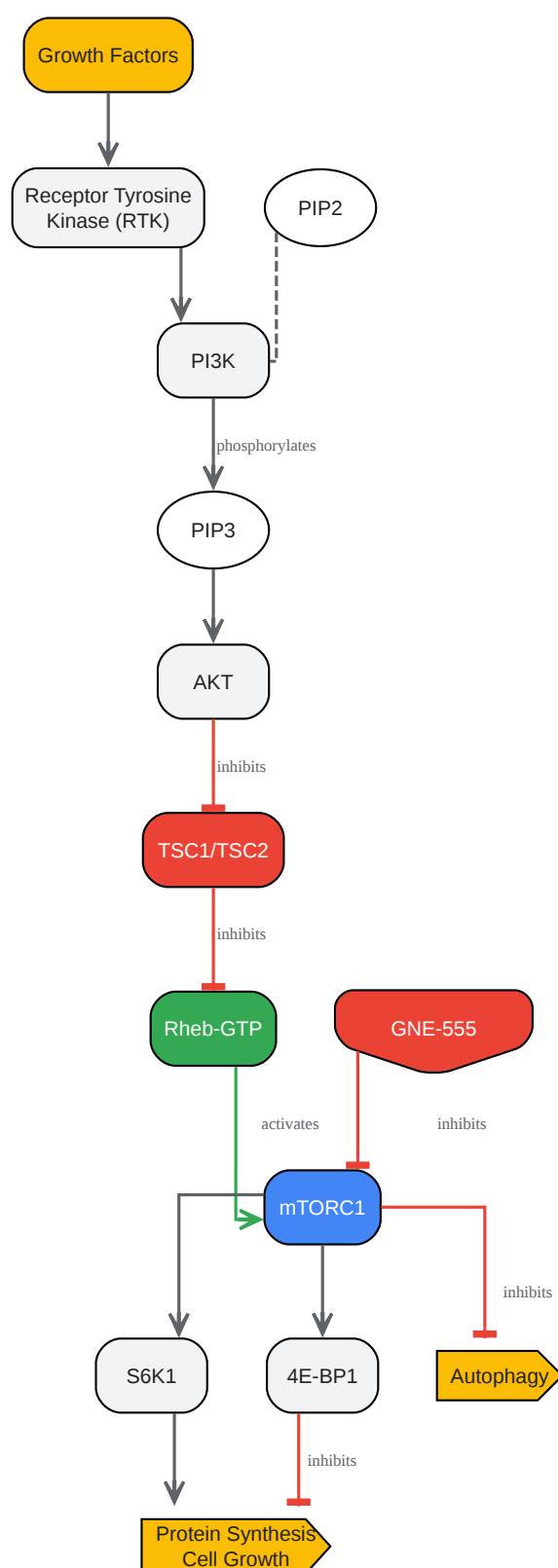
The following table summarizes the key physicochemical properties of **GNE-555**.

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>34</sub> N <sub>6</sub> O <sub>3</sub>	[1]
Molecular Weight	478.59 g/mol	[1]
Kinase Inhibitory Potency (Ki)	1.5 nM against mTOR	[2]
Appearance	Solid	[3]
Solubility	Soluble in DMSO	[3]

## Mechanism of Action and Signaling Pathway

**GNE-555** functions as an ATP-competitive inhibitor of mTOR kinase, a key regulator of cell growth, proliferation, and survival. By binding to the ATP-binding site of the mTOR kinase domain, **GNE-555** effectively blocks the phosphorylation of downstream targets, leading to the inhibition of cell cycle progression and induction of apoptosis.

The mTOR signaling pathway is a complex network that integrates signals from growth factors, nutrients, and cellular energy status. **GNE-555**'s inhibition of mTOR impacts both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), leading to a broad-spectrum anti-proliferative effect.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. theraindx.com [theraindx.com]
- To cite this document: BenchChem. [GNE-555: A Technical Guide to a Potent and Selective mTOR Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150082#gne-555-chemical-structure-and-properties]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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